

A Technical Guide to Chromic Sulfate: Chemical Formula and Molecular Weight

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Compound of Interest

Compound Name: CHROMIC SULFATE

Cat. No.: B079939

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Introduction

Chromic sulfate, also known as chromium(III) sulfate, is a significant inorganic compound widely utilized in various industrial processes, including leather tanning, pigment production, and as a mordant in the textile industry.[1] Its chemical properties are largely dictated by its specific form, as it exists in both anhydrous and various hydrated states. This guide provides a detailed overview of the chemical formula and molecular weight of the common forms of **chromic sulfate**, intended for researchers, scientists, and professionals in drug development.

Chemical Formula and Nomenclature

The chemical formula for **chromic sulfate** is generally represented as $\text{Cr}_2(\text{SO}_4)_3$. [2] However, the compound is hygroscopic and readily forms hydrates, with the number of water molecules (x) in the formula $\text{Cr}_2(\text{SO}_4)_3 \cdot x(\text{H}_2\text{O})$ varying. [3] The most common and well-characterized forms are the anhydrous salt and several hydrated versions, each with distinct properties.

- **Anhydrous Chromic Sulfate** ($\text{Cr}_2(\text{SO}_4)_3$): This form is a reddish-brown crystalline solid. [3][4] It is notably insoluble in water and acids. [4]
- **Hydrated Chromic Sulfate**: These are typically violet or green solids that are soluble in water. [3] The color and solubility are dependent on the specific coordination chemistry of the chromium ion with water and sulfate ligands. The most prominent hydrates include:

- Octadecahydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot 18\text{H}_2\text{O}$): A violet crystalline solid.^{[3][4]} Its formula can be more descriptively written as $[\text{Cr}(\text{H}_2\text{O})_6]_2(\text{SO}_4)_3 \cdot 6\text{H}_2\text{O}$, indicating that six water molecules are part of the chromium aquo complex, and the remaining are interstitial water of crystallization.^{[3][5]}
- Pentadecahydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$): A dark green amorphous solid.^{[3][4]} This form is obtained by heating the octadecahydrate form.^{[3][5]}

In addition to these, other hydrates such as the dodecahydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot 12\text{H}_2\text{O}$) are also known.^[3]

Molecular Weight

The molecular weight (or molar mass) of **chromic sulfate** is a critical parameter for stoichiometric calculations in experimental and industrial settings. It is calculated based on the atomic weights of its constituent elements: Chromium (Cr), Sulfur (S), Oxygen (O), and Hydrogen (H).

The molecular weight varies significantly between the anhydrous and hydrated forms due to the mass of the water molecules.

- Anhydrous **Chromic Sulfate** ($\text{Cr}_2(\text{SO}_4)_3$): The molecular weight is approximately 392.16 g/mol .^{[5][6]}
- Hydrated **Chromic Sulfate**:
 - Octadecahydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot 18\text{H}_2\text{O}$): The molecular weight is approximately 716.45 g/mol .^{[3][7]}
 - Pentadecahydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$): The molecular weight is approximately 662.41 g/mol .^{[7][8]}
 - Dodecahydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot 12\text{H}_2\text{O}$): The molecular weight is approximately 608.363 g/mol .^[3]

Data Presentation

The quantitative data for the common forms of **chromic sulfate** are summarized in the table below for ease of comparison.

Form	Chemical Formula	Molecular Weight (g/mol)	Appearance	CAS Number
Anhydrous	$\text{Cr}_2(\text{SO}_4)_3$	392.16[6]	Reddish-brown crystals[3]	10101-53-8[3]
Octadecahydrate	$\text{Cr}_2(\text{SO}_4)_3 \cdot 18\text{H}_2\text{O}$	716.45[3]	Violet crystals[3]	13520-66-6[3]
Pentadecahydrate	$\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$	662.41[8]	Dark green solid[3]	10031-37-5[3]
Dodecahydrate	$\text{Cr}_2(\text{SO}_4)_3 \cdot 12\text{H}_2\text{O}$	608.363[3]	Not specified	15244-38-9[3]

Experimental Protocols

Determination of Molecular Weight via Mass Spectrometry

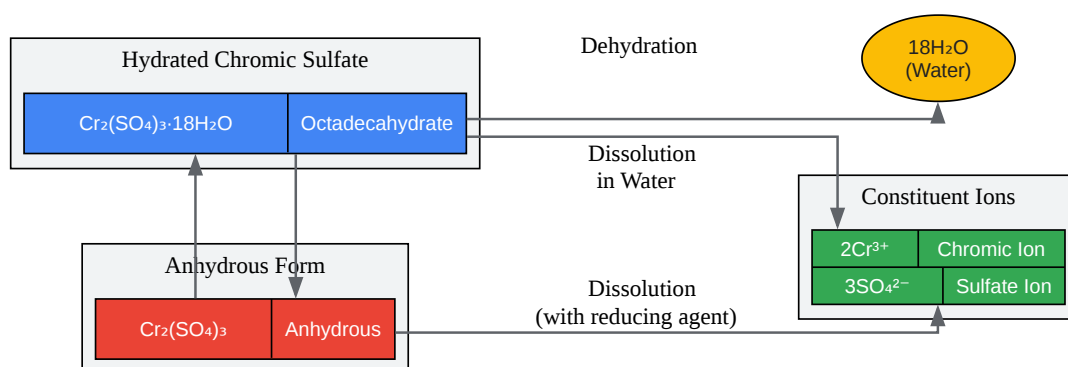
The molecular weight of **chromic sulfate** and its various hydrates can be experimentally determined using mass spectrometry. A standard protocol for this analysis would involve the following conceptual steps:

- **Sample Preparation:** A dilute solution of the **chromic sulfate** sample is prepared in a suitable solvent, typically deionized water for the hydrated forms. For the anhydrous form, a solvent system in which it has some solubility or can be ionized is required.
- **Ionization:** The prepared sample is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common technique for such inorganic complexes. ESI transforms the chromium sulfate species in the solution into gas-phase ions with minimal fragmentation.
- **Mass Analysis:** The generated ions are then guided into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus the m/z ratio.

- **Data Interpretation:** The peaks in the mass spectrum correspond to the different ionic species derived from the sample. The molecular weight of the parent compound can be deduced from the m/z values of the observed ions. For hydrated species, peaks corresponding to the loss of water molecules may also be observed.

Visualization

The logical relationship between the hydrated and anhydrous forms of **chromic sulfate**, as well as the constituent ions, can be visualized.



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Caption: Relationship between hydrated and anhydrous **chromic sulfate**.

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